

computational chemistry of allylsulfenate

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Compound of Interest

Compound Name: *Allylsulfenate*

CAS No.: 62965-27-9

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In Silico Elucidation of the Allyl Sulfoxide–Allyl Sulfenate Rearrangement: A Computational Chemistry Whitepaper

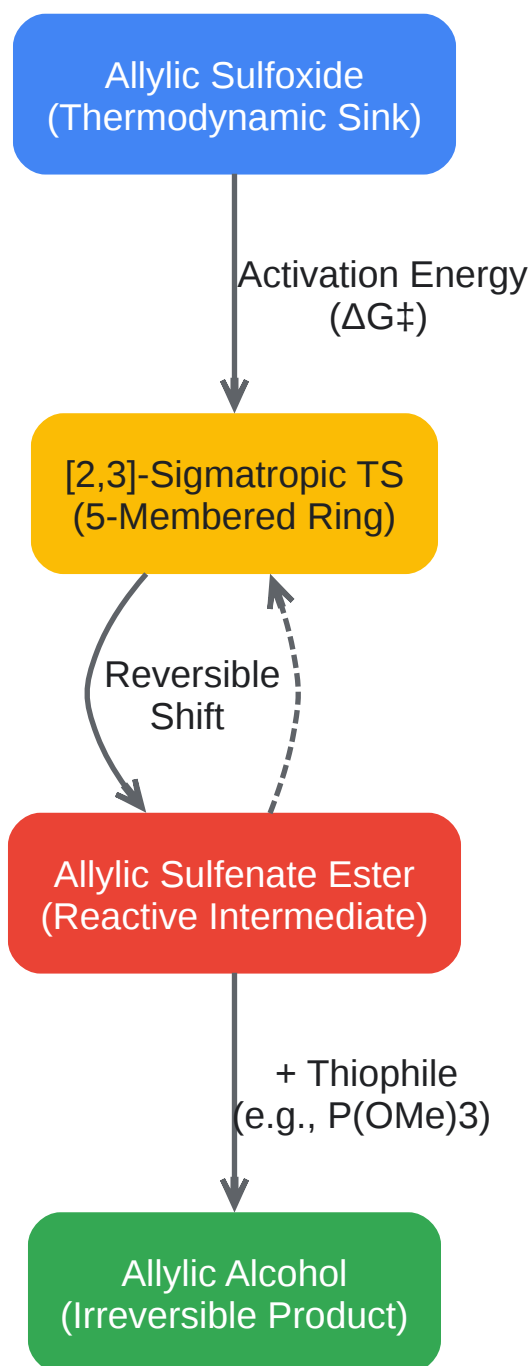
Executive Summary

The reversible [2,3]-sigmatropic rearrangement of allylic sulfoxides to allylic sulfenate esters—widely known as the Mislow-Braverman-Evans rearrangement—is a cornerstone of asymmetric organic synthesis[1]. Because the equilibrium heavily favors the thermodynamically stable sulfoxide, the transient sulfenate ester is typically intercepted by a thiophile to yield enantioenriched allylic alcohols[2]. From a computational chemistry perspective, modeling this transformation requires rigorous treatment of dispersion forces, solvent effects, and highly ordered cyclic transition states. This whitepaper provides a comprehensive, self-validating computational protocol for investigating the **allylsulfenate** system using Density Functional Theory (DFT).

Mechanistic Foundations of the Mislow-Evans Rearrangement

The transformation proceeds via a highly ordered, concerted five-membered cyclic transition state[3]. Stereocontrol—specifically the transfer of chirality from the sulfur atom to the newly

formed C-O bond—is dictated by subtle steric and dispersion interactions between the substituents in the endo versus exo transition states[2].



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Figure 1: Logical flow of the Mislow-Evans rearrangement, highlighting the reversible [2,3]-shift.

Causality in Computational Design: Functional and Basis Set Selection

As an application scientist, one must never treat computational parameters as black boxes. The choice of functional and basis set must be directly informed by the physical chemistry of the **allylsulfenate** system.

- Why M06-2X or B3LYP-D3? The 5-membered cyclic transition state is highly compact. Stereocontrol is dictated by medium-range correlation energies and non-covalent dispersion interactions between the allyl backbone and the sulfur substituents. Standard hybrid functionals (like uncorrected B3LYP) systematically underestimate these forces. Therefore, dispersion-corrected functionals (e.g., B3LYP-D3) or heavily parameterized meta-GGA functionals (e.g., M06-2X) are mandatory to accurately predict the energy gap between diastereomeric transition states[4].
- Why implicit solvation (SMD)? The reaction involves a significant dipole shift. The S=O bond in the sulfoxide is highly polarized, whereas the S–O bond in the sulfenate is less so. Polar solvents inherently stabilize the sulfoxide over the sulfenate[4]. Utilizing the Solvation Model based on Density (SMD) ensures that the free energy of solvation accurately reflects this dielectric shift, which is critical for calculating the true thermodynamic equilibrium.
- Why mixed basis sets for catalysis? When modeling transition-metal-catalyzed variants (e.g., Rh-catalyzed dynamic kinetic resolution), applying a triple-zeta basis set to the entire system is computationally prohibitive. A split approach—using an effective core potential (ECP) like SDD for the metal center and 6-311+G(d,p) for main group elements—balances computational cost with orbital accuracy[4].

Protocol: A Self-Validating DFT Workflow for Transition State Elucidation

To ensure scientific integrity, the computational workflow must be self-validating. A transition state (TS) geometry is meaningless unless mathematically proven to connect the correct reactant and product minima.

Step 1: Conformational Sampling Execute a molecular mechanics (e.g., OPLS4 or MMFF) conformational search on both the allylic sulfoxide and the allylic sulfenate to identify the global minima.

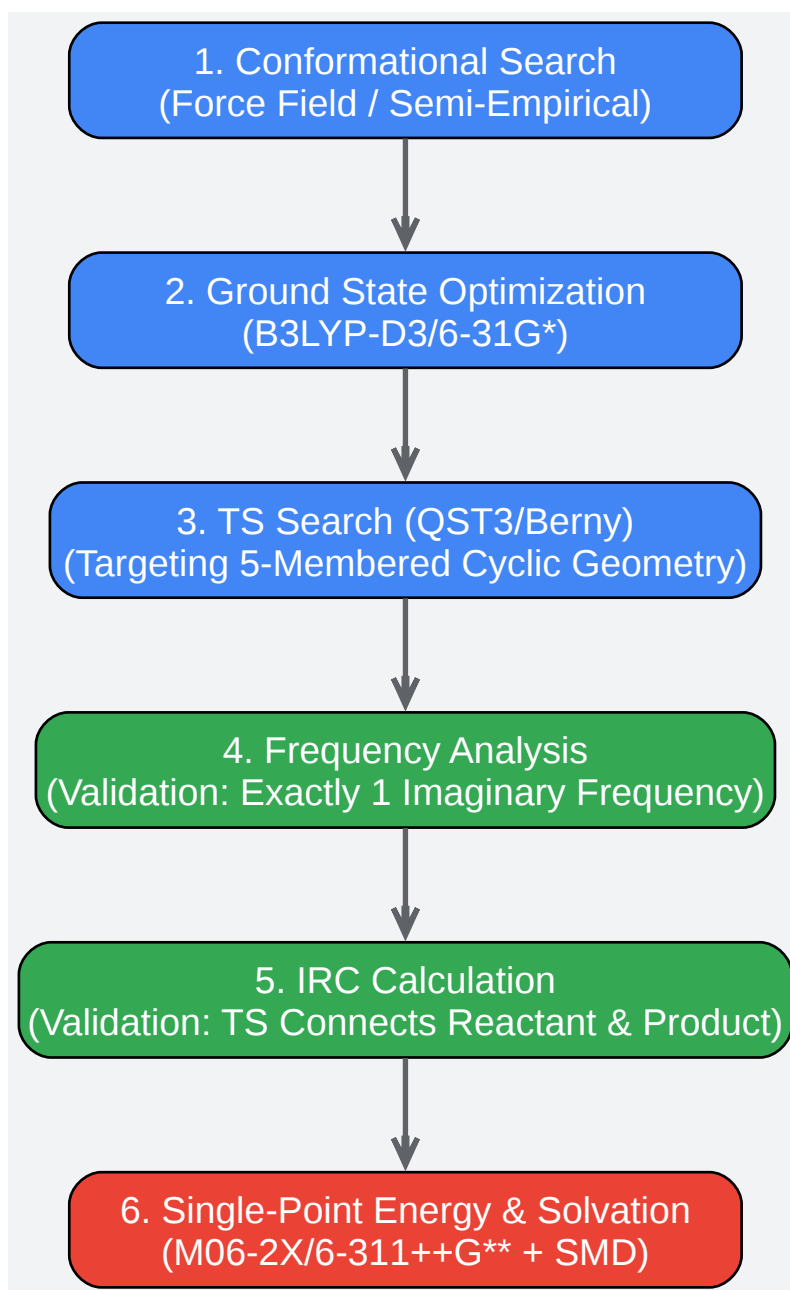
Step 2: Ground State Optimization Optimize the lowest-energy conformers using DFT at the B3LYP-D3/6-31G(d) level to establish baseline geometries.

Step 3: Transition State Search (QST3 or Berny Algorithm) Construct a guess geometry for the 5-membered cyclic transition state. Use the QST3 (Synchronous Transit-Guided Quasi-Newton) method, inputting the optimized sulfoxide, the optimized sulfenate, and the TS guess.

Step 4: Vibrational Frequency Analysis (Self-Validation Check 1) Run a frequency calculation on the optimized TS geometry. Causality: A true first-order saddle point must possess exactly one imaginary frequency corresponding to the reaction coordinate (the simultaneous breaking of the C-S bond and forming of the C-O bond).

Step 5: Intrinsic Reaction Coordinate (IRC) Tracking (Self-Validation Check 2) Perform an IRC calculation starting from the TS. Causality: The IRC algorithm follows the reaction path downhill in both directions. You must visually and energetically verify that the forward path minimizes to the allyl sulfenate and the reverse path minimizes to the allyl sulfoxide.

Step 6: High-Level Single-Point Energy & Solvation Once validated, perform a single-point energy calculation on the optimized geometries using a higher-level functional and basis set (e.g., M06-2X/6-311++G(d,p)) coupled with the SMD solvation model to obtain publication-quality free energies^[1].



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Figure 2: Self-validating DFT computational workflow for isolating the sigmatropic transition state.

Quantitative Energy Landscapes and Advanced Frontiers

Recent computational literature has pushed the boundaries of the Mislow-Evans rearrangement, exploring both catalytic interventions and extreme environmental conditions.

Rhodium-Catalyzed Dynamic Kinetic Resolution (DKR)

Modeling the Rh-catalyzed racemization of allylic sulfoxides reveals a unique pathway. Computations (M06/SDD & 6-311+G**) suggest that the sulfoxide coordinates to the rhodium center via the oxygen atom[4]. Oxidative addition generates a rhodium π -allyl intermediate containing an η^2 -bound sulfenate ligand, bypassing the traditional uncatalyzed cyclic transition state and lowering the activation barrier to approximately 16.4 kcal/mol[4].

Pressure-Induced Transition State Trapping

A groundbreaking application of computational chemistry is the use of the extended hydrostatic compression force field (X-HCFF). Born-Oppenheimer molecular dynamics (BOMD) simulations reveal that under extreme hydrostatic pressure (100–150 GPa), the transient 5-membered cyclic transition state of the Mislow-Evans rearrangement actually condenses and becomes a stable minimum on the potential energy surface[3].

Table 1: Comparative Energy Landscapes of **Allylsulfenate** Rearrangements

System / Substrate	Computational Level	Activation Free Energy ($\Delta G^\ddagger$)	Key Mechanistic Finding	Ref
Dearomative Aryl Sulfoxide	M06/6-311++G(d,p)	~25.0 kcal/mol	Protonation of the α -carbon is the stereocontrolling step.	[1]
Rh-Catalyzed Methyl Allyl Sulfoxide	M06/SDD & 6-311+G**	16.4 kcal/mol	O-bound Rh- π -allyl intermediate dictates the catalytic cycle.	[4]
Model Mislow-Evans Rearrangement	X-HCFF (120 GPa)	Trapped Minimum	Extreme hydrostatic pressure stabilizes the TS into a minimum.	[3]

Conclusion

The computational chemistry of the **allylsulfenate** system is a masterclass in applying advanced DFT methodologies to solve complex stereochemical problems. By enforcing a self-validating protocol—anchored by IRC tracking and appropriate dispersion-corrected functionals—researchers can reliably predict the thermodynamic sinks and kinetic bottlenecks of the Mislow-Braverman-Evans rearrangement. As demonstrated by recent breakthroughs in catalytic dynamic kinetic resolution[4] and pressure-induced TS trapping[3], *in silico* modeling remains an indispensable tool for modern drug development and synthetic methodology.

References

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